

SHP099 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: SHP099 hydrochloride

CAS No.: 2200214-93-1

Cat. No.: B3182150

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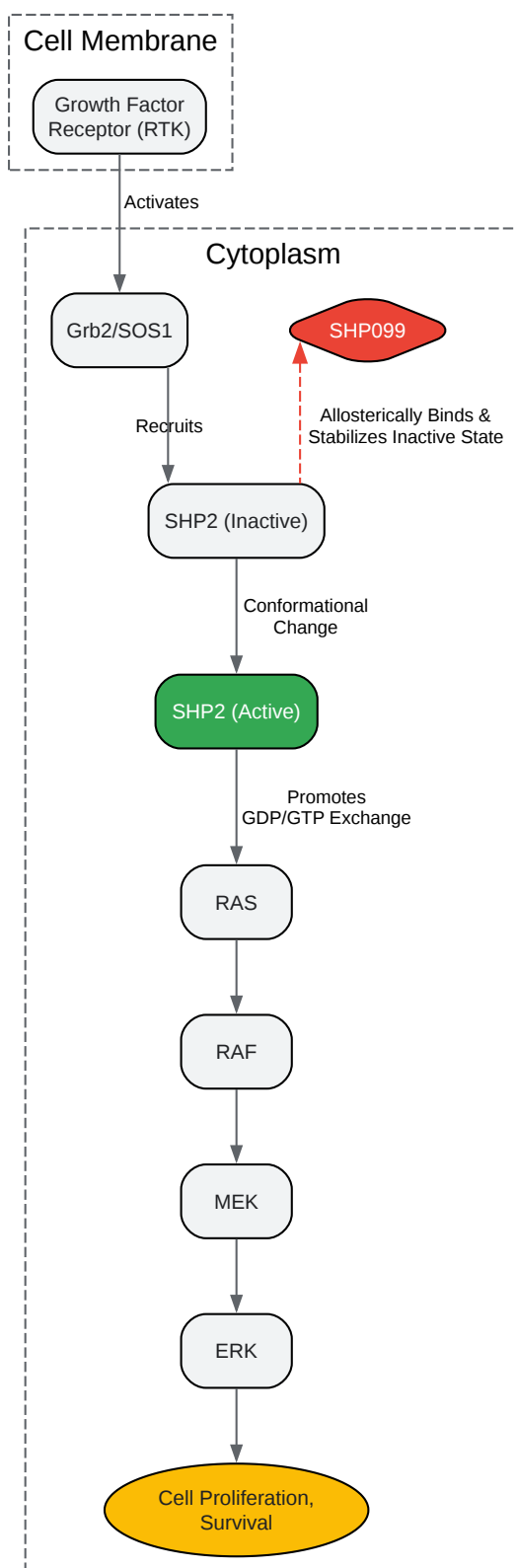
SHP099 Hydrochloride Technical Support Center

Welcome to the technical support resource for **SHP099 hydrochloride**, a potent and selective allosteric inhibitor of SHP2. This guide is designed for researchers, scientists, and drug development professionals to provide expert insights and practical solutions for common challenges encountered during the experimental use of this compound, with a specific focus on solubility. Our goal is to empower you with the knowledge to ensure the reliability and reproducibility of your results.

Understanding SHP099's Mechanism of Action

SHP099 is a first-in-class, orally bioavailable small molecule that targets the protein tyrosine phosphatase SHP2.^{[1][2]} Unlike active-site inhibitors, SHP099 employs an allosteric mechanism.^{[2][3]} It binds to a tunnel-like pocket formed at the interface of the N-terminal SH2, C-terminal SH2, and the protein tyrosine phosphatase (PTP) domains.^{[4][5]} This binding event stabilizes SHP2 in a closed, auto-inhibited conformation, preventing its activation and downstream signaling.^{[1][6][7]}

SHP2 is a critical positive regulator of the RAS-ERK (MAPK) signaling pathway, which is frequently hyperactivated in various human cancers.[1][5][8] By locking SHP2 in an inactive state, SHP099 effectively suppresses this pathway, inhibiting the proliferation of cancer cells driven by receptor tyrosine kinases (RTKs).[1][3]



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Caption: SHP2 signaling pathway and the inhibitory mechanism of SHP099.

Solubility Profile of SHP099 Hydrochloride

The solubility of a compound is fundamental to its utility in both in vitro and in vivo experiments. **SHP099 hydrochloride**'s solubility can vary based on the solvent, temperature, and pH. Below is a summary of reported solubility data.

Solvent	Concentration (mg/mL)	Concentration (mM)	Remarks	Source(s)
DMSO	32 mg/mL	~82.3 mM	Sonication and heating are recommended.	[9]
DMSO	>20 mg/mL	>51.4 mM	-	[10]
Water	10 mg/mL	~25.7 mM	Requires sonication and heating (e.g., 10 min at 60°C).	[1][9]
Water	6 mg/mL	~15.4 mM	-	[1]
Methanol	15 mg/mL	~38.6 mM	Sonication is recommended.	[9]
Ethanol	Insoluble	Insoluble	-	[1]
pH 6.8 Buffer	>0.5 mM	>0.5 mM	High solubility reported in buffer.	[1]

Note: The molecular weight of **SHP099 hydrochloride** is 388.72 g/mol. [1][9][11] Calculations are based on this value.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for preparing a primary stock solution of SHP099 hydrochloride?

Answer: Dimethyl sulfoxide (DMSO) is the universally recommended solvent for preparing high-concentration stock solutions of **SHP099 hydrochloride**.^[9] It can achieve concentrations of 32 mg/mL or higher.

Expert Insight (Causality): DMSO is a powerful polar aprotic solvent capable of disrupting the crystal lattice of complex organic molecules like SHP099 HCl. For optimal results, it is critical to use anhydrous or low-water content DMSO. DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air.^{[3][12]} This absorbed water can significantly decrease the solubility of hydrophobic compounds, potentially causing your stock to be at a lower concentration than intended or even leading to precipitation over time. Always use a fresh, sealed bottle or an aliquot that has been properly stored to prevent moisture contamination.^[1]
^[12]

Q2: My SHP099 hydrochloride is not dissolving well in aqueous buffer or cell culture medium, even at low concentrations. What am I doing wrong?

Answer: Direct dissolution of the powdered compound in aqueous solutions can be challenging and is often incomplete. While some datasheets report solubility in water up to 10 mg/mL, this typically requires significant physical assistance.^{[1][9]}

Troubleshooting Steps:

- **Always Start with a DMSO Stock:** The most reliable method is to first prepare a concentrated stock solution in anhydrous DMSO (e.g., 10-50 mM) as described in Q1. This ensures the compound is fully monomerized in solution before further dilution.
- **Use Heat and Sonication:** If you must dissolve directly in an aqueous buffer, warming the solution to 37-60°C and using a bath sonicator can provide the necessary energy to break up the solid-state compound and facilitate dissolution.^{[1][9]} Be cautious with temperature, as prolonged high heat can potentially degrade the compound.
- **Check the pH:** The hydrochloride salt form is designed to improve aqueous solubility. Ensure the pH of your buffer is compatible. While it shows good solubility at pH 6.8, performance in very acidic or basic conditions may vary.^[1]

Q3: I see a white precipitate forming when I add my DMSO stock solution to my aqueous cell culture medium. How can I prevent this?

Answer: This is a common issue known as "crashing out," where the compound precipitates upon transfer from a highly favorable solvent (DMSO) to a less favorable one (aqueous medium).

Expert Insight (Causality): The concentration of SHP099 HCl in your final working solution has likely exceeded its solubility limit in the aqueous environment. The final percentage of DMSO in your culture medium is also a critical factor.

Solutions:

- Lower the Final Concentration: This is the simplest solution. Check if your experimental design can accommodate a lower final concentration of SHP099 HCl.
- Decrease the Stock Concentration: Prepare a less concentrated DMSO stock solution (e.g., 1 mM instead of 20 mM). This allows you to add a larger volume of the stock to your media without introducing a high local concentration that can trigger precipitation.
- Optimize the Dilution Method:
 - Rapid Mixing: Add the DMSO stock dropwise into the aqueous medium while vortexing or stirring vigorously. This helps to disperse the compound quickly, preventing the formation of localized high concentrations.
 - Pre-warm the Medium: Having your cell culture medium at 37°C can slightly increase the solubility limit and speed up dispersion.
- Limit Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low (typically $\leq 0.1\%$ to 0.5%) to avoid solvent-induced cellular toxicity. If you need to add a larger volume of stock to achieve your target concentration, account for this in your vehicle controls.

Q4: How should I prepare SHP099 hydrochloride for in vivo animal studies?

Answer: Formulations for in vivo use require careful preparation to ensure the compound remains in solution for administration (e.g., oral gavage). Standard saline or PBS is often insufficient. A co-solvent or suspension vehicle is typically required.

Several sources provide validated recipes for in vivo formulations.[1][2][9][12] A common approach involves a multi-component vehicle. For a clear solution suitable for oral administration, a formulation might consist of:

- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline or Water

Expert Insight (Causality): In this system, DMSO acts as the primary solvent. PEG300 serves as a co-solvent and viscosity enhancer, helping to keep the drug in solution. Tween-80 is a non-ionic surfactant that improves wettability and prevents precipitation, enhancing bioavailability.

Q5: What are the recommended storage conditions for SHP099 hydrochloride as a powder and in solution?

Answer:

- Powder: Store the solid compound desiccated at -20°C for long-term stability (up to 3 years). [9]
- Solutions: Store DMSO stock solutions in small, tightly sealed aliquots at -80°C for up to one year.[9] Avoid repeated freeze-thaw cycles, which can introduce moisture and potentially lead to compound degradation or precipitation. Storing at -20°C is acceptable for shorter periods (e.g., one month).[12]

Detailed Experimental Protocols

Protocol 1: Preparing a 20 mM Stock Solution in DMSO

- Pre-analysis: Equilibrate the vial of **SHP099 hydrochloride** powder (MW: 388.72 g/mol) to room temperature for at least 15 minutes before opening to prevent condensation.
- Solvent Preparation: Use a new, sealed bottle of anhydrous, high-purity DMSO.
- Calculation: To prepare 1 mL of a 20 mM stock solution, you will need:
 - $0.020 \text{ mol/L} * 388.72 \text{ g/mol} * 0.001 \text{ L} = 0.00777 \text{ g} = 7.77 \text{ mg}$
- Dissolution: Add 7.77 mg of **SHP099 hydrochloride** to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Mixing: Vortex the solution thoroughly for 1-2 minutes. If any particulates remain, sonicate the vial in a water bath for 5-10 minutes until the solution is completely clear.
- Storage: Aliquot the clear solution into smaller volumes (e.g., 50 μL) in sterile tubes and store at -80°C .

Protocol 2: Preparing a 10 μM Working Solution for Cell Culture

- Thaw Stock: Thaw one aliquot of your 20 mM SHP099 HCl DMSO stock solution.
- Serial Dilution (Recommended): To avoid pipetting very small volumes and to minimize precipitation risk, perform an intermediate dilution.
 - Add 5 μL of the 20 mM stock to 995 μL of sterile cell culture medium. This creates a 100 μM intermediate solution. Mix well by pipetting or gentle vortexing.
- Final Dilution: Add 1 mL of the 100 μM intermediate solution to 9 mL of your final volume of pre-warmed (37°C) cell culture medium. This yields a final concentration of 10 μM . The final DMSO concentration will be 0.05%, which is well-tolerated by most cell lines.

- Verification: Ensure the final solution is clear and free of any precipitate before adding it to your cells. Prepare a vehicle control using the same dilution steps with DMSO only.

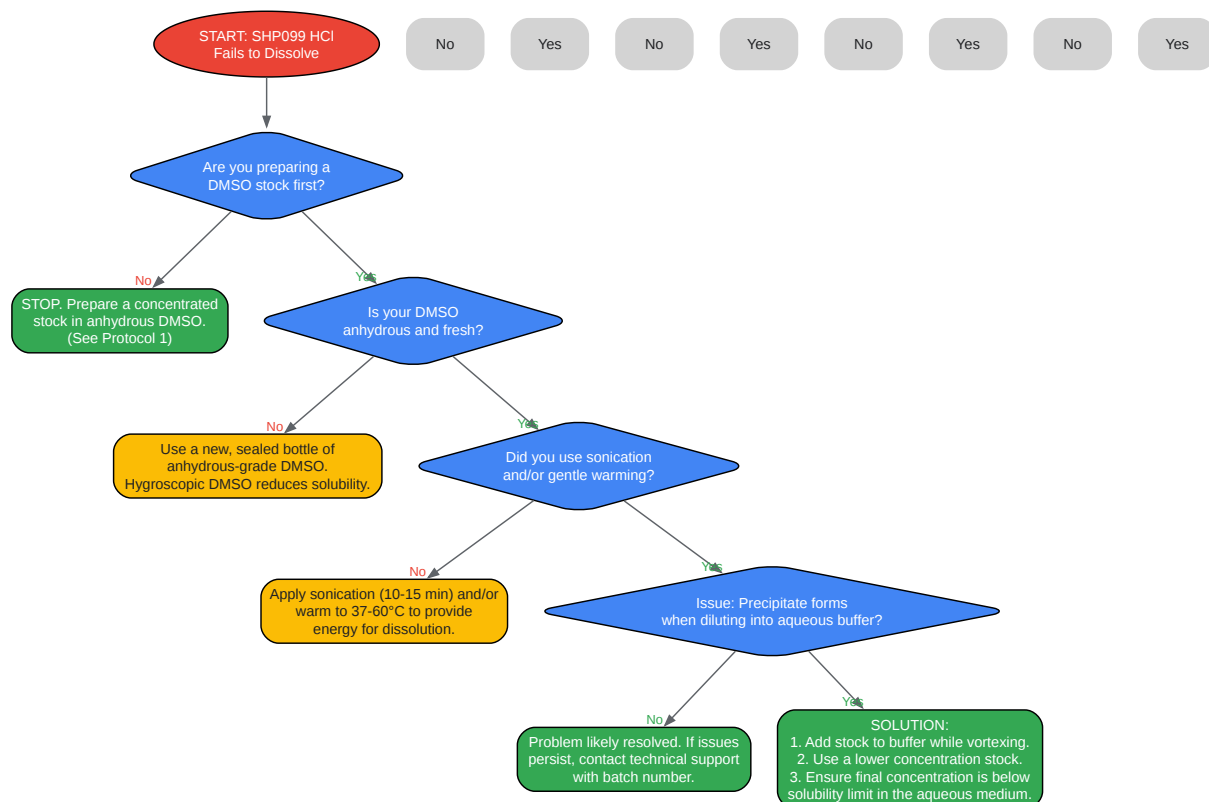
Protocol 3: Preparing an In Vivo Formulation (2.5 mg/mL)

This protocol is adapted from published methods and may require optimization for your specific animal model.^{[2][9]}

- Preparation: Prepare a 25 mg/mL stock solution of SHP099 HCl in anhydrous DMSO.
- Vehicle Components: The final vehicle will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Mixing Order (Critical):
 - In a sterile tube, add 400 μ L of PEG300.
 - Add 100 μ L of your 25 mg/mL DMSO stock solution to the PEG300. Mix thoroughly until the solution is clear.
 - Add 50 μ L of Tween-80. Mix again until the solution is homogeneous and clear.
 - Add 450 μ L of sterile saline dropwise while mixing. This brings the total volume to 1 mL with a final SHP099 HCl concentration of 2.5 mg/mL.
- Final Check: The final formulation should be a clear solution. If precipitation or phase separation occurs, gentle warming and sonication can be used to aid dissolution.^[2] Use the formulation immediately after preparation for best results.^{[1][12]}

Troubleshooting Workflow for Solubility Issues

If you encounter persistent solubility problems, follow this logical troubleshooting guide.



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- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [3. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [4. The Research Progress in SHP2 and the Inhibitors \[bocsci.com\]](https://www.bocsci.com)
- [5. JCI - Off-target autophagy inhibition by SHP2 allosteric inhibitors contributes to their antitumor activity in RAS-driven cancers \[jci.org\]](https://www.jci.org)
- [6. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [7. Mechanism of activating mutations and allosteric drug inhibition of the phosphatase SHP2 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [9. SHP099 hydrochloride | SHP2 Inhibitor | ERK1/2 Inhibition | TargetMol \[targetmol.com\]](https://www.targetmol.com)
- [10. SHP099 monohydrochloride | SHP2 抑制剂 | MCE \[medchemexpress.cn\]](https://www.medchemexpress.cn)
- [11. SHP099 \(monohydrochloride\) - MedChem Express \[bioscience.co.uk\]](https://www.bioscience.co.uk)
- [12. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
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